

# Mechanical testing of Ti-Mo alloys versus Ti-6Al-4V

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## Compound of Interest

Compound Name: Molybdenum;titanium

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## A Comparative Guide to the Mechanical Properties of Ti-Mo Alloys and Ti-6Al-4V

In the realm of advanced metallic biomaterials, titanium alloys are paramount due to their exceptional corrosion resistance, biocompatibility, and high strength-to-weight ratio. The most widely used titanium alloy for biomedical implants is Ti-6Al-4V. However, concerns about the potential long-term toxic effects of aluminum (Al) and vanadium (V) have spurred the development of alternative, non-toxic  $\beta$ -type titanium alloys, such as those incorporating molybdenum (Mo). This guide provides a detailed comparison of the mechanical properties of various Ti-Mo alloys against the benchmark Ti-6Al-4V, supported by experimental data and methodologies.

## Data Presentation: A Quantitative Comparison

The mechanical properties of titanium alloys are highly dependent on their composition and thermomechanical processing. The following tables summarize key mechanical properties of selected Ti-Mo alloys in comparison to Ti-6Al-4V, based on data from various research studies.

Table 1: Tensile Properties of Ti-Mo Alloys vs. Ti-6Al-4V

Alloy Composition	Condition	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Reference
Ti-6Al-4V	Annealed	830 - 924	895 - 1000	10 - 13.8	<a href="#">[1]</a> <a href="#">[2]</a>
Ti-6Al-4V	As-cast	968	-	13.8	<a href="#">[2]</a>
Ti-7.5Mo	As-cast	-	> c.p. Ti, < Ti-6Al-4V	-	<a href="#">[3]</a> <a href="#">[4]</a>
Ti-15Mo	As-cast	-	> c.p. Ti, < Ti-6Al-4V	-	<a href="#">[3]</a> <a href="#">[4]</a>
Ti-4Al-2V-1Mo-1Fe	As-cast	838	-	15.8	<a href="#">[2]</a>
Ti-12Mo-13Nb	Aged	981	-	-	<a href="#">[5]</a>

Table 2: Elastic Modulus and Hardness of Ti-Mo Alloys vs. Ti-6Al-4V

Alloy Composition	Condition	Elastic Modulus (GPa)	Hardness (Vickers, HV)	Hardness/Modulus Ratio	Reference
Ti-6Al-4V	Annealed	110 - 120	~396	2.85	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Ti-7.5Mo	As-cast	70	-	-	<a href="#">[3]</a>
Ti-15Mo	-	-	442	-	<a href="#">[5]</a>
Ti-12Mo-3Nb	-	-	-	> 2.85	<a href="#">[5]</a>
Ti-12Mo	-	Lowest	-	-	<a href="#">[5]</a>
Ti-12Mo-20Nb	-	Lowest	-	-	<a href="#">[5]</a>
Ti-10Mo-20Nb	As-cast	74	-	-	<a href="#">[7]</a>

Table 3: Fatigue Properties of Ti-Mo Alloys vs. Ti-6Al-4V

Alloy Composition	Fatigue Behavior
Ti-6Al-4V	Higher stress-controlled fatigue resistance.[8][9][10]
Ti-7.5Mo	Lower stress-controlled fatigue resistance but demonstrates the best strain-controlled fatigue performance.[8][9][10]
Ti-13Nb-13Zr	Lower stress-controlled fatigue resistance but better strain-controlled fatigue resistance than Ti-6Al-4V.[8][9]

## Experimental Protocols

The data presented above is derived from standard mechanical testing procedures. While specific parameters may vary between studies, the general methodologies are outlined below.

### Tensile Testing

Tensile tests are performed to determine the yield strength, ultimate tensile strength, and elongation of a material.

- **Specimen Preparation:** Tensile specimens are machined from the alloy according to standards such as EN 10002-1 or ASTM E8.[11] The geometry of the specimen is crucial for obtaining accurate results.
- **Testing Procedure:** The specimen is mounted in a universal testing machine (UTM). A uniaxial tensile load is applied at a constant strain rate until the specimen fractures. The load and displacement are continuously recorded.
- **Data Analysis:** The recorded data is used to generate a stress-strain curve, from which the yield strength (at 0.2% offset), ultimate tensile strength (the maximum stress), and elongation (the percentage increase in length at fracture) are determined.

### Hardness Testing

Hardness testing measures the material's resistance to localized plastic deformation.

- **Method:** The Vickers microhardness test is commonly used for titanium alloys. A diamond indenter with a specific geometry is pressed into the surface of the material with a known load.
- **Measurement:** The dimensions of the resulting indentation are measured optically, and the Vickers hardness number (HV) is calculated based on the load and the surface area of the indentation.
- **Surface Preparation:** Prior to indentation, the surface of the specimen is ground and polished to a mirror-like finish to ensure accurate measurements.[\[11\]](#)

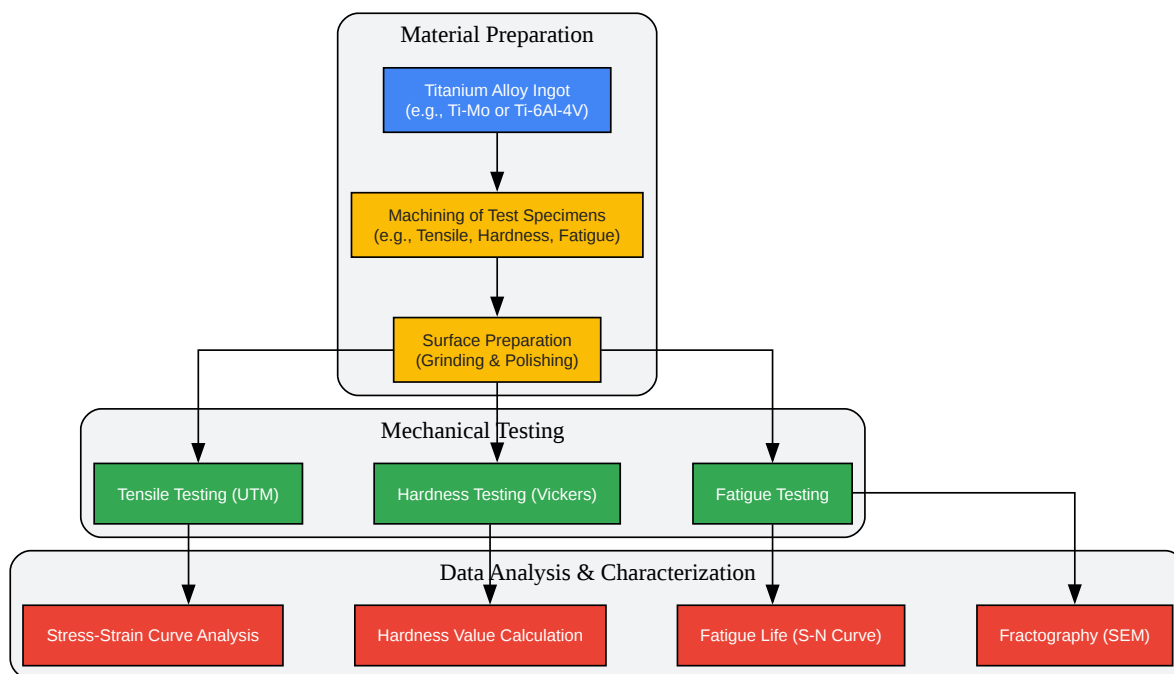
## Fatigue Testing

Fatigue testing evaluates the material's ability to withstand repeated cyclic loading.

- **Stress-Controlled vs. Strain-Controlled:**
  - **Stress-Controlled:** The specimen is subjected to a cyclically varying stress of a constant amplitude until failure. This is used to determine the fatigue life at a given stress level.
  - **Strain-Controlled:** The specimen is subjected to a cyclically varying strain of a constant amplitude. This is particularly relevant for applications where deformation is the primary concern.
- **Fracture Surface Analysis:** After failure, the fracture surfaces are often examined using scanning electron microscopy (SEM) to identify the crack initiation sites and propagation mechanisms. For cast alloys, fatigue cracks frequently initiate from casting-induced pores.[\[8\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the mechanical characterization of titanium alloys.



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